

# Unveiling Dichotomine C: A Technical Guide to a Novel $\beta$ -Carboline Alkaloid

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## Compound of Interest

Compound Name: *Dichotomine C*

Cat. No.: *B15569600*

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This technical guide provides a comprehensive overview of **Dichotomine C**, a  $\beta$ -carboline alkaloid with the IUPAC name methyl (1S)-1-(1,2-dihydroxyethyl)-9H-pyrido[3,4-b]indole-4-carboxylate. While a specific CAS Number for **Dichotomine C** is not yet widely cataloged in major chemical databases, its unique structure and potential biological significance warrant this in-depth exploration for researchers, scientists, and professionals in drug development.

## Core Chemical Identity

Based on structural analysis of its SMILES identifier, **Dichotomine C** possesses a tetracyclic  $\beta$ -carboline core, a privileged scaffold in medicinal chemistry known for a wide range of biological activities. The molecule is further characterized by a methoxycarbonyl group at position 4 and a chiral (S)-1,2-dihydroxyethyl substituent at position 1.

Identifier	Value
Trivial Name	Dichotomine C
IUPAC Name	methyl (1S)-1-(1,2-dihydroxyethyl)-9H-pyrido[3,4-b]indole-4-carboxylate
Molecular Formula	C <sub>15</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	286.29 g/mol
InChI	InChI=1S/C15H14N2O4/c1-21-15(20)11-6-9-8-4-2-3-5-10(8)16-13(9)14(17-11)12(19)7-18/h2-6,12,16,18-19H,7H2,1H3/t12-/m0/s1
InChIKey	WKUVQUIYZHZZFT-LBPRGKRZSA-N
SMILES	COC(=O)c1cc2[nH]c3ccccc3c2nc1--INVALID-LINK--CO
CAS Number	Not Assigned

## Potential Biological Significance and Research Directions

While specific experimental data for **Dichotomine C** is limited in publicly accessible literature, the  $\beta$ -carboline structural motif is associated with a diverse array of pharmacological activities. Alkaloids containing this nucleus have been reported to exhibit properties including:

- **Anticancer Activity:** Many  $\beta$ -carboline derivatives have demonstrated cytotoxicity against various cancer cell lines.
- **Neurological Effects:** The scaffold can interact with various receptors and enzymes in the central nervous system.
- **Antimicrobial and Antiviral Properties:** Certain  $\beta$ -carbolines have shown inhibitory activity against bacteria, fungi, and viruses.

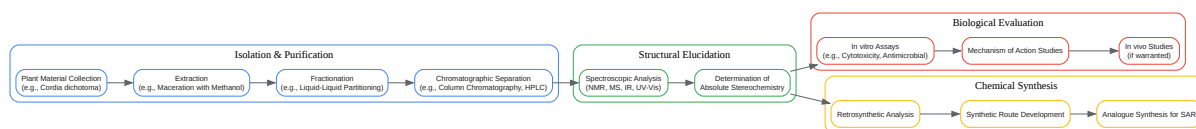
The presence of the dihydroxyethyl side chain and the methoxycarbonyl group on the **Dichotomine C** structure suggests unique possibilities for hydrogen bonding and other

molecular interactions, which may translate to novel biological activities. Further research is warranted to isolate, synthesize, and biologically evaluate this compound to unlock its full therapeutic potential.

## Experimental Protocols: A General Framework

While specific experimental protocols for **Dichotomine C** are not yet established, the following outlines a general workflow for the isolation, characterization, and biological evaluation of novel natural products of this class.

## Logical Workflow for Dichotomine C Research



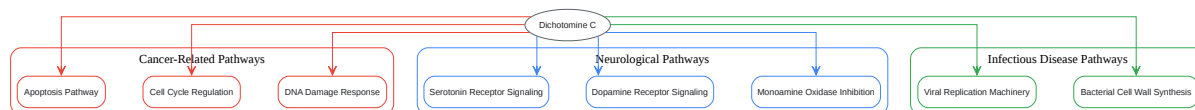
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A generalized workflow for the discovery and development of **Dichotomine C**.

## Potential Signaling Pathways for Investigation

Given the known activities of other  $\beta$ -carboline alkaloids, several signaling pathways could be relevant for investigating the mechanism of action of **Dichotomine C**.

## Hypothesized Signaling Pathway Interactions



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- To cite this document: BenchChem. [Unveiling Dichotomine C: A Technical Guide to a Novel  $\beta$ -Carboline Alkaloid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15569600#dichotomine-c-iupac-name-and-cas-number\]](https://www.benchchem.com/product/b15569600#dichotomine-c-iupac-name-and-cas-number)

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